

# N,N'-Dinitrourea: A Comprehensive Technical Guide on Stability and Sensitivity

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## Compound of Interest

Compound Name: Urea, N,N'-dinitro-

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This technical guide provides an in-depth overview of the stability and sensitivity data for N,N'-dinitrourea (DNU), a high-energy material with potential applications as a precursor in the synthesis of other energetic compounds.<sup>[1][2]</sup> Due to its inherent instability, a thorough understanding of its characteristics is crucial for safe handling and use in research and development.

## Core Properties

N,N'-dinitrourea is a powerful explosive notable for its high density and positive oxygen balance.<sup>[3]</sup> However, these energetic properties are coupled with significant sensitivity to external stimuli and limited thermal stability, which currently restrict its direct application as an energetic material.<sup>[2][3]</sup> It is primarily considered a valuable intermediate for the synthesis of more stable energetic materials, such as keto-RDX (2-oxo-1,3,5-trinitro-1,3,5-triazacyclohexane).<sup>[3]</sup>

## Quantitative Stability and Sensitivity Data

The following tables summarize the key quantitative data available for the stability and sensitivity of N,N'-dinitrourea. For comparative purposes, data for the well-known explosive RDX is also included where available.

Property	Value	Notes
Physical State	White crystalline solid	
Density	1.98 g/cm <sup>3</sup>	Determined by helium pycnometry.[3]
Oxygen Balance	+21.33 %	This high positive oxygen balance makes it an interesting energetic material.[3]
Calculated Heat of Formation (Gas Phase)	24.88 kJ mol <sup>-1</sup>	Calculated using the G3MP2 method based on isodesmic reactions.[4]

Sensitivity Parameter	N,N'-Dinitrourea	RDX	Test Method
Impact Energy (J)	5	7	BAM Impact Test (50% probability)[3]
Friction Load (N)	76	120	BAM Friction Test (50% probability)[3]

Thermal Stability Parameter	Value	Test Method
Ignition Temperature	91 - 93 °C	Wood's metal bath ignition test.[3]
Decomposition Onset (DSC)	~100 °C	Differential Scanning Calorimetry, with nearly complete decomposition before this temperature.[5]
Activation Energy (Ignition)	78 kJ/mol	Calculated from ignition time vs. reciprocal temperature (Arrhenius plot) between 93 °C and 131 °C.[3]

## Experimental Protocols

A detailed understanding of the methodologies used to obtain the above data is essential for interpretation and replication.

### Synthesis of N,N'-Dinitrourea

N,N'-dinitrourea is synthesized via the nitration of urea in a mixture of nitric and sulfuric acids at low temperatures.<sup>[3][6]</sup>

Procedure:

- A mixture of 95% sulfuric acid and 100% nitric acid is prepared and cooled to 0 °C.
- Urea is slowly added to the cooled acid mixture over a period of approximately 30 minutes.
- Crucially, the reaction temperature must be maintained below 5 °C throughout the addition of urea.
- The reaction mixture is then poured onto crushed ice, causing the N,N'-dinitrourea product to precipitate.
- The precipitate is collected by filtration, washed with cold water, and subsequently dried.

Caution: N,N'-dinitrourea is a powerful and sensitive explosive. All standard safety procedures for handling energetic materials must be strictly followed.<sup>[3]</sup>

### Sensitivity Testing

The impact and friction sensitivity of N,N'-dinitrourea were determined using the BAM (Bundesanstalt für Materialforschung und -prüfung) standard methods, with some modifications.

- Impact Sensitivity: A 2 kg drop weight was utilized. The testing was conducted using an up-and-down method on both sides of the 50% probability level to determine the energy at which there is a 50% chance of detonation.<sup>[3]</sup>

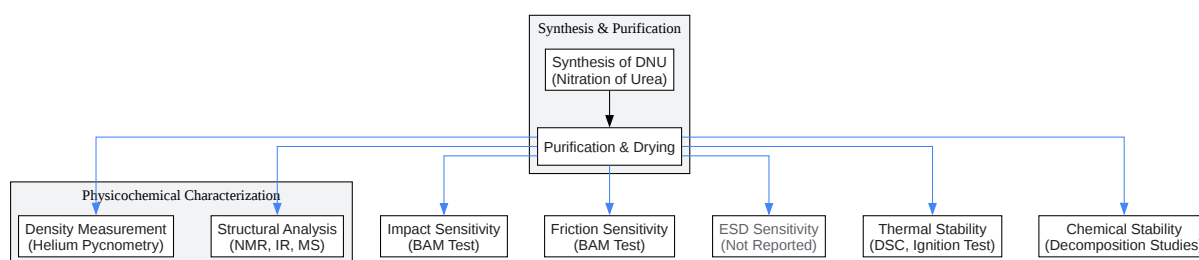
- Friction Sensitivity: Similar to the impact test, an up-and-down method was employed to find the friction load at which there is a 50% probability of detonation.[3]

## Thermal Stability Analysis

- Ignition Temperature: The ignition temperature was determined using a Wood's metal bath. This test involves heating the sample in a controlled manner and observing the temperature at which ignition occurs.[3]
- Differential Scanning Calorimetry (DSC): DSC analysis was used to study the thermal decomposition behavior of N,N'-dinitrourea. The sample is heated at a constant rate, and the heat flow to or from the sample is measured, revealing exothermic decomposition events.[5]
- In-situ Pyrolytic Fourier Transform Infrared Spectroscopy (FTIR): This technique was used to identify the gaseous products of thermal decomposition, showing that the nitril group is the first to break, leading to the formation of  $N_2O$  and  $NO_2$ . [5]

## Logical Relationships in Material Characterization

The following diagram illustrates the logical flow of characterizing a new energetic material like N,N'-dinitrourea, from synthesis to a comprehensive assessment of its properties.



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Characterization workflow for N,N'-dinitrourea.

## Summary and Outlook

N,N'-dinitrourea is a highly energetic molecule with a favorable oxygen balance and high density. However, its practical application is hindered by its high sensitivity to impact and friction, as well as its low thermal stability. While it was found to be stable for several weeks in a desiccator, its chemical lability and tendency to decompose, potentially through an autocatalytic process initiated by traces of water, require careful handling.[3] The primary value of N,N'-dinitrourea lies in its role as a precursor for synthesizing more stable and powerful energetic materials. Further research into the stabilization of N,N'-dinitrourea or its derivatives could open new avenues for its application.

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